

# health and safety information for 2,4-Dimethylphenylboronic acid

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## Compound of Interest

Compound Name: 2,4-Dimethylphenylboronic acid

Cat. No.: B1307606

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An In-depth Technical Guide to the Health and Safety of **2,4-Dimethylphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the specific SDS provided by the manufacturer and follow all institutional and regulatory safety protocols.

## Chemical Identification and Physical Properties

**2,4-Dimethylphenylboronic acid** is an organoboron compound widely used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.<sup>[1]</sup> Its stability and reactivity make it a valuable reagent in the development of complex molecules, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	55499-44-0	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>2</sub>	[3][4]
Molecular Weight	149.98 g/mol	[3][4]
Appearance	White to off-white or light yellow powder/crystal	[2][3][4]
Melting Point	192-195 °C / 377.6-383 °F	[3][5]
Boiling Point	292.4 ± 50.0 °C (Predicted)	[4]
Solubility	Slightly soluble in water. Soluble in polar organic solvents.	[2][4]
Storage Temperature	Room Temperature. Keep in a dark, dry, and sealed container.	[4]

## Hazard Identification and GHS Classification

**2,4-Dimethylphenylboronic acid** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute oral toxicity and irritation to the skin and eyes.

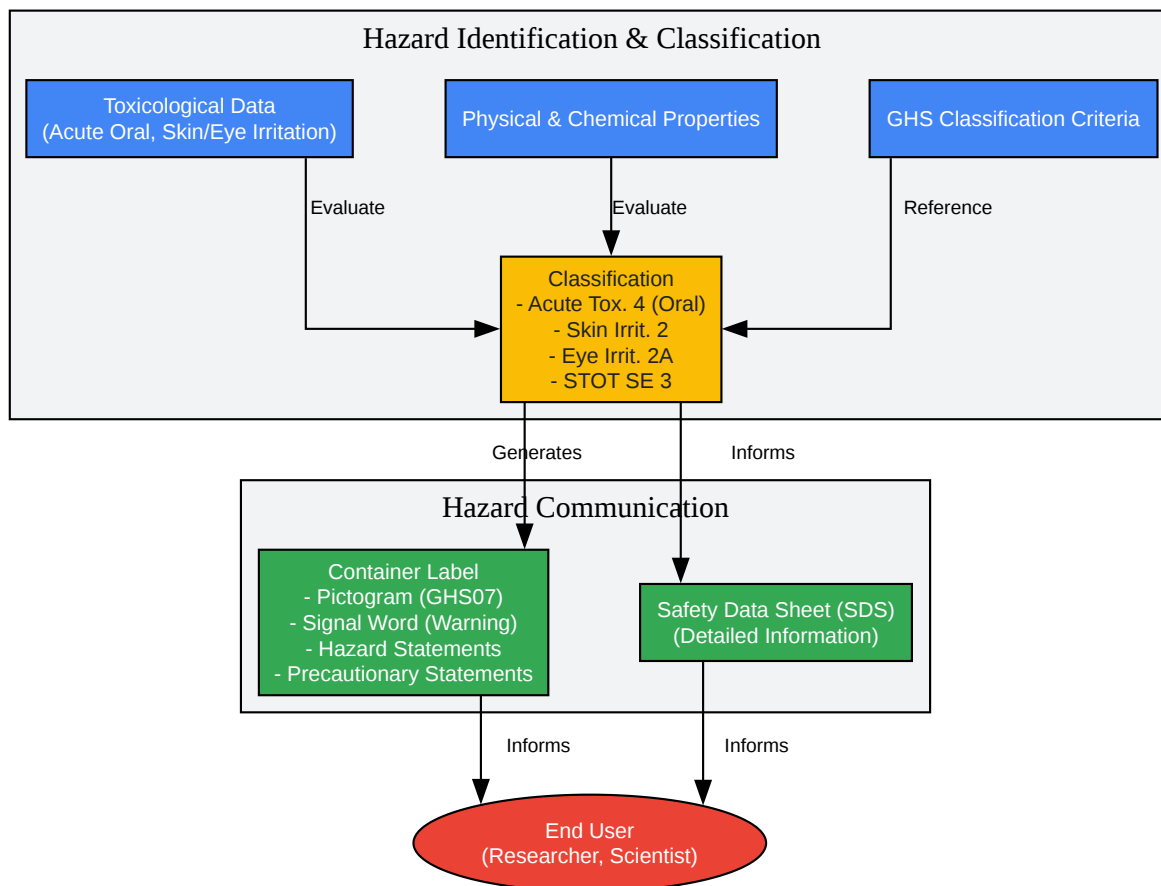
Table 2: GHS Classification

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07	Warning

References:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Hazard Communication Workflow

The safe handling of any chemical is predicated on a clear understanding of its hazards. The GHS provides a standardized framework for this communication, flowing from classification to labeling and detailed safety data sheets.



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Caption: GHS Hazard Communication Workflow for **2,4-Dimethylphenylboronic acid**.

## Toxicological Information

The primary routes of exposure are ingestion, skin contact, and eye contact.

- Acute Oral Toxicity: Classified as Category 4, "Harmful if swallowed".<sup>[3][5]</sup> This classification generally corresponds to a lethal dose 50 (LD50) in the range of 300 to 2000 mg/kg for rats. While a specific LD50 for this compound is not readily available in public literature, a related compound, phenylboronic acid, has a reported oral LD50 of 740 mg/kg in rats.<sup>[8]</sup>

- Skin Irritation: Classified as Category 2, "Causes skin irritation".[\[5\]](#)[\[6\]](#) Contact can cause redness, itching, and inflammation.
- Eye Irritation: Classified as Category 2A, "Causes serious eye irritation".[\[5\]](#)[\[6\]](#) Contact can lead to pain, tearing, redness, and potentially reversible damage.
- Respiratory Irritation: May cause respiratory tract irritation, leading to coughing and shortness of breath if dust is inhaled.[\[6\]](#)[\[7\]](#)
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP. [\[9\]](#)

## Experimental and Handling Protocols

Adherence to strict safety protocols is mandatory when handling **2,4-Dimethylphenylboronic acid**.

## Standard Handling and Personal Protective Equipment (PPE)

This protocol outlines the standard procedure for handling the solid compound in a laboratory setting.

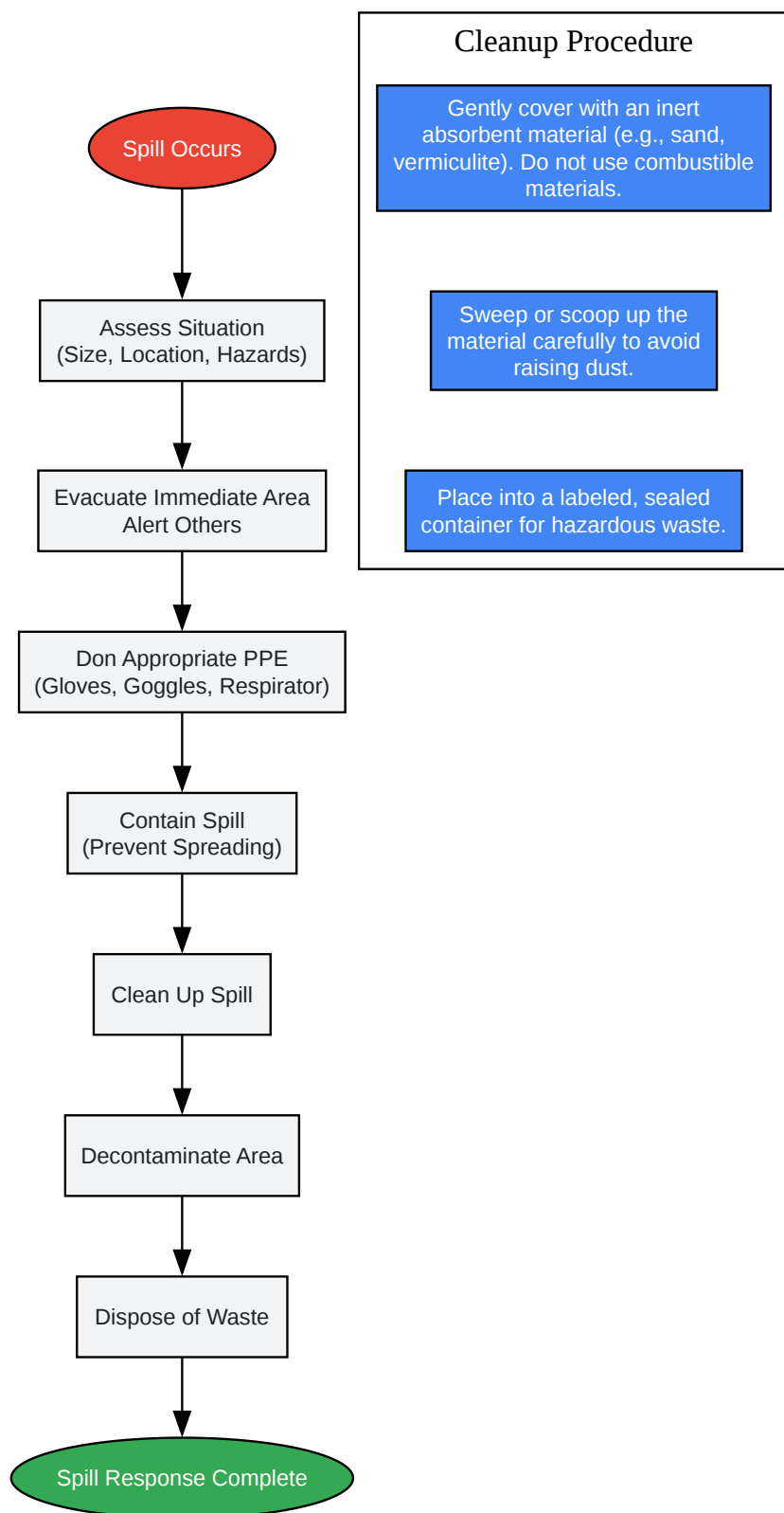
Methodology:

- Engineering Controls: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust.[\[10\]](#)[\[11\]](#) Ensure that an eyewash station and a safety shower are readily accessible.[\[8\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)[\[11\]](#)
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile) that have been inspected for integrity prior to use.[\[12\]](#)[\[13\]](#) Use proper glove removal technique to avoid skin contact.

- Skin/Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[\[8\]](#)
- Respiratory Protection: If working outside a fume hood or if dust generation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[8\]](#)[\[14\]](#)
- Handling Practices: Avoid generating dust.[\[14\]](#) Do not eat, drink, or smoke in the work area.[\[10\]](#) Wash hands thoroughly after handling, even if gloves were worn.[\[7\]](#)[\[10\]](#) Keep the container tightly closed when not in use.[\[14\]](#)

## Accidental Release and Spill Cleanup Protocol

This workflow details the appropriate response to a small-scale spill of solid **2,4-Dimethylphenylboronic acid** in a laboratory.



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Caption: Experimental workflow for handling an accidental chemical spill.

### Methodology:

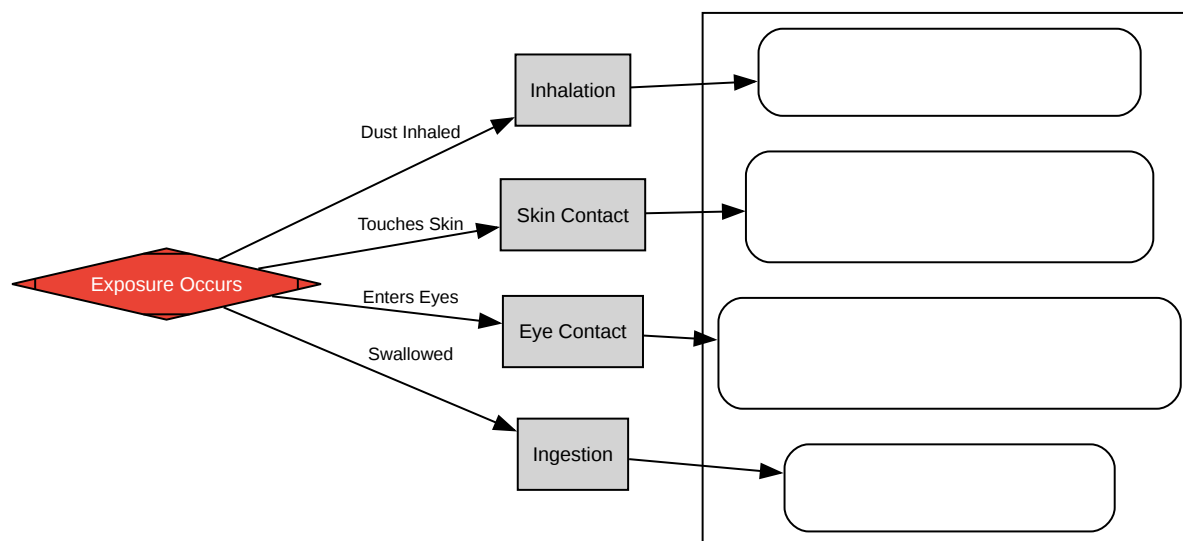
- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.[\[15\]](#)
- Control and Ventilate: Ensure the area is well-ventilated. Stop the source of the leak if it is safe to do so.
- Don PPE: Wear the appropriate PPE as described in section 4.1.[\[16\]](#)
- Containment & Cleanup:
  - Avoid generating dust.[\[11\]](#)
  - For a dry spill, gently cover and sweep up the material using a clean shovel or scoop.[\[16\]](#)
  - Place the spilled material into a clean, dry, properly labeled container for disposal.[\[14\]](#)[\[16\]](#)
  - Do not use high-pressure water streams to clean the area, as this can scatter the material.[\[16\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste container and any contaminated cleaning materials in accordance with local, state, and federal regulations for hazardous waste.[\[9\]](#)

## First Aid Measures

Immediate action is required in case of exposure. Ensure medical personnel are aware of the chemical involved.[\[6\]](#)

## First Aid Decision Flowchart





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Caption: Decision-making flowchart for first aid response to exposure.

#### Detailed Protocols:

- Inhalation: Move the victim to fresh air immediately.[10] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately take off all contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical advice.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
- Ingestion: If swallowed, rinse the mouth with water.[10] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center

immediately.

## Fire-Fighting Measures

While not readily flammable, **2,4-Dimethylphenylboronic acid** is a combustible solid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[\[5\]](#)[\[6\]](#)
- Specific Hazards: A fire may produce irritating, corrosive, and/or toxic gases.[\[16\]](#) Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and oxides of boron.[\[6\]](#)[\[14\]](#)
- Fire-Fighter Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

## Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[\[9\]](#) Some boronic acids may be hygroscopic or air-sensitive.[\[14\]](#)
- Conditions to Avoid: Avoid dust formation, exposure to moist air or water, excess heat, and incompatible materials.[\[14\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[14\]](#)
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and boron oxides.[\[6\]](#)
- Hazardous Polymerization: Hazardous polymerization does not occur.[\[14\]](#)

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